

An In-Depth Technical Guide to 2,6-Diphenylphenol: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diphenylphenol

Cat. No.: B049740

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Diphenylphenol is an aromatic organic compound from the phenol class, characterized by a hydroxyl group bonded to a benzene ring which is substituted with two phenyl groups at the ortho positions. This sterically hindered phenol is a valuable intermediate in the synthesis of advanced materials and specialty chemicals. Its unique structure imparts specific chemical properties that make it a compound of interest in polymer science, coordination chemistry, and potentially in the design of novel bioactive molecules. This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and current applications relevant to research and development.

Core Properties of 2,6-Diphenylphenol

The fundamental properties of **2,6-Diphenylphenol** are summarized below, providing key data for its use in experimental settings.

Property	Value
Molecular Formula	C ₁₈ H ₁₄ O
Molecular Weight	246.30 g/mol [1]
CAS Number	2432-11-3
Appearance	White to off-white powder or crystals[2][3]
Melting Point	101-103 °C[1][2]
Boiling Point	~349.31 °C (estimated)[2][3]
Solubility	Slightly soluble in chloroform and methanol. Soluble in alcohol and acetone. Slightly soluble in water.[2][3][4][5]
pKa	~10.02 (predicted)[2][3]
EINECS Number	219-401-9[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,6-Diphenylphenol**.

Spectroscopic Data	Key Features
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 7.54 (m), 7.45 (m), 7.37 (m), 7.26 (m), 7.04 (m), 5.38 (s, -OH). The complex multiplets between 7.04 and 7.54 ppm correspond to the aromatic protons of the three phenyl rings. The singlet at 5.38 ppm is characteristic of the phenolic hydroxyl proton.[6]
¹³ C NMR	Data available, confirming the 18 carbon atoms in the structure.
Mass Spectrometry	Molecular ion (M ⁺) peak at m/z = 246.[6]
Infrared (IR)	Expected to show a characteristic broad O-H stretching band for the phenol group around 3300-3500 cm ⁻¹ and C=C stretching bands for the aromatic rings around 1500-1600 cm ⁻¹ . [4]

Synthesis of 2,6-Diphenylphenol

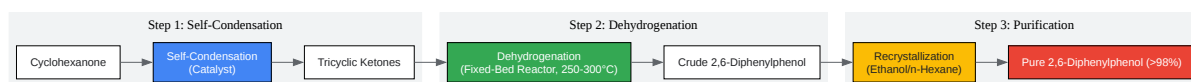
There are several established methods for the synthesis of **2,6-Diphenylphenol**. A common laboratory and industrial approach involves the dehydrogenation of tricyclic ketones formed from the self-condensation of cyclohexanone.[5] Another prevalent method is based on a Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Synthesis via Dehydrogenation of Tricyclic Ketones

This method is suitable for larger scale production and utilizes cyclohexanone as the starting material.

- Self-Condensation of Cyclohexanone:
 - Cyclohexanone undergoes self-condensation in the presence of a catalyst to form a mixture of tricyclic ketones.[5]
 - The reaction is typically carried out in a tubular fixed-bed reactor.[5]

- Dehydrogenation:
 - The resulting mixture of tricyclic ketones is dehydrogenated in a tubular fixed-bed reactor packed with a suitable catalyst.[5]
 - The temperature is controlled between 250-300 °C.[5]
 - An inert gas is introduced for shielding.[5]
 - The liquid hourly space velocity is maintained between 0.1 and 10 h⁻¹. [5]
- Purification:
 - The reaction product is collected as it flows out of the reactor.
 - The crude product is purified by recrystallization from a suitable solvent such as ethanol or n-hexane.[5]
 - The purified **2,6-Diphenylphenol** is obtained by vacuum filtration and drying, with a purity often exceeding 98%.[5]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2,6-Diphenylphenol**.

Applications in Research and Development

2,6-Diphenylphenol serves as a versatile building block and ligand in various chemical applications.

Polymer Science: Precursor to Poly(2,6-diphenyl-p-phenylene oxide) (PPPO)

2,6-Diphenylphenol is the monomer for the synthesis of poly(2,6-diphenyl-p-phenylene oxide) (PPPO), a high-performance polymer known for its high thermal stability (up to 350 °C).^[7] PPPO is commercially available under the trademark Tenax and is used as a porous polymer resin for trapping volatile organic compounds in analytical chemistry.^[7]

Experimental Protocol: Oxidative Polymerization of **2,6-Diphenylphenol**

This protocol describes a microwave-assisted synthesis of PPPO.^[8]

- Catalyst Preparation:
 - In a 100 mL round-bottom flask, prepare a catalyst solution by dissolving copper(I) chloride (CuCl) in an amine complex solvent like N,N,N',N'-tetramethylethylenediamine (TMEDA) and benzyl chloride (BC) at room temperature.^[8]
 - Sonicate the mixture for 2 minutes.^[8]
- Polymerization:
 - Transfer the catalyst solution to a Pyrex tube.
 - Add **2,6-Diphenylphenol** to the reaction mixture.
 - Fit the tube with a reflux condenser and place it in a microwave reactor.
 - Irradiate at 100 W for 3 minutes, followed by 300 W for 6 minutes.^[8]
- Product Isolation:
 - After the reaction, the polymer can be isolated and purified. This method has been shown to produce high yields (98 wt%) of PPPO.^[8]

Coordination Chemistry

2,6-Diphenylphenol is utilized as a ligand in the synthesis of coordination complexes, particularly with transition metals.^{[1][9]} Its bulky phenyl groups create a sterically hindered environment around the metal center, which can lead to complexes with unusual coordination numbers and reactivity. One notable application is in the synthesis of unchelated manganese-oxygen cluster systems with reduced coordination numbers (less than 6).^{[1][9]}

Organic Synthesis

It is a precursor in the preparation of pyrazine-2,3-dicarbonitrile derivatives, which are themselves precursors for the synthesis of octaazaphthalocyanine derivatives.^[1] These complex macrocycles have applications in materials science, for example, in the formation of clathrates with nanoscale voids.^[1]

Relevance in Drug Design and Development

While direct applications of **2,6-Diphenylphenol** as a therapeutic agent are not extensively documented, the phenolic scaffold is a common feature in many biologically active molecules.^[10] Phenolic compounds, in general, are known for a wide range of biological activities, including antioxidant and antimicrobial effects.

A study on novel 2,6-disubstituted phenol derivatives has shown their potential as general anesthetics, with improved profiles compared to propofol.^[11] This highlights the potential for developing new drugs based on the 2,6-disubstituted phenol core structure. However, the application of phenols in drug design can be limited by issues such as poor oral bioavailability and rapid metabolism.^[10] The use of phenol bioisosteres is a strategy to overcome these limitations.^[10]

Although specific biological activities for **2,6-diphenylphenol** are not well-documented in the available literature, its structural motifs are relevant to medicinal chemistry. For instance, some derivatives of 2,6-diphenyl piperidines have been investigated for their biological activities.^[12]

Potential Signaling Pathways

Phenolic compounds are known to modulate various signaling pathways. Polyphenols, a broader class of compounds, have been shown to influence neurotrophic signaling pathways, such as the ERK-CREB-BDNF pathway, and the Keap1/Nrf2/ARE pathway, which is involved in the antioxidant response.^{[13][14]} They can also impact pathways related to apoptosis, such as

the p53-dependent pathway, and autophagy through the PI3K/Akt/mTORC pathway.[15] While these pathways are associated with polyphenols in general, further research is needed to determine if **2,6-Diphenylphenol** exhibits similar activities. The compound is listed as a potential endocrine-disrupting compound, suggesting possible interaction with nuclear receptor signaling pathways, though specific targets and mechanisms are not detailed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Diphenylphenol 98 2432-11-3 [sigmaaldrich.com]
- 2. 2,6-Diphenylphenol CAS#: 2432-11-3 [m.chemicalbook.com]
- 3. 2432-11-3 CAS MSDS (2,6-Diphenylphenol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 2,6-Diphenylphenol, 97% | Fisher Scientific [fishersci.ca]
- 5. CN102452906B - Preparation method of 2,6-diphenyl phenol - Google Patents [patents.google.com]
- 6. 2,6-Diphenylphenol(2432-11-3) ¹H NMR spectrum [chemicalbook.com]
- 7. Poly(2,6-diphenylphenylene oxide) - Wikipedia [en.wikipedia.org]
- 8. researchgate.net [researchgate.net]
- 9. scbt.com [scbt.com]
- 10. Phenol (bio)isosteres in drug design and development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Design, Synthesis, and Evaluation of Novel 2,6-Disubstituted Phenol Derivatives as General Anesthetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. eurekaselect.com [eurekaselect.com]
- 13. dovepress.com [dovepress.com]
- 14. Signaling Pathways in Oxidative Stress-Induced Neurodegenerative Diseases: A Review of Phytochemical Therapeutic Interventions - PubMed [pubmed.ncbi.nlm.nih.gov]

- 15. Melanoma Cellular Signaling Transduction Pathways Targeted by Polyphenols Action Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,6-Diphenylphenol: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049740#molecular-weight-and-formula-of-2-6-diphenylphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com